

# A Comparative Analysis of the Mechanical Properties of Vinyl Methacrylate and Acrylic Copolymers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Vinyl methacrylate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the mechanical properties of **vinyl methacrylate** copolymers and acrylic copolymers, supported by experimental data. The information is intended to assist researchers, scientists, and drug development professionals in selecting the most suitable materials for their specific applications.

## Executive Summary

Acrylic copolymers, particularly those based on polymethyl methacrylate (PMMA), are known for their rigidity, high tensile strength, and hardness. In contrast, **vinyl methacrylate** copolymers, which incorporate both vinyl and methacrylate monomers, can exhibit a wider range of properties. The incorporation of vinyl monomers, such as vinyl acetate, into a methacrylate polymer backbone generally leads to increased flexibility and impact strength, often at the expense of tensile strength and modulus. This guide presents a detailed comparison of these materials, summarizing key mechanical properties and outlining the experimental protocols used for their determination.

## Data Presentation: Mechanical Properties

The following table summarizes the key mechanical properties of representative acrylic and **vinyl methacrylate** copolymers based on available experimental data.

Material	Tensile Strength (MPa)	Tensile Modulus (GPa)	Elongation at Break (%)	Notched Izod Impact Strength (J/m)	Rockwell M Hardness
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Acrylic Copolymers					
Polymethyl Methacrylate (PMMA)	47 - 79 <sup>[1]</sup>	2.2 - 3.8 <sup>[1]</sup>	1 - 30 <sup>[1]</sup>	20 <sup>[2]</sup>	63 - 97 <sup>[1]</sup>
<hr/>					
PMMA (another source)	71 <sup>[3]</sup>	3.2 <sup>[3]</sup>	4.0 <sup>[3]</sup>	74 <sup>[3]</sup>	93 <sup>[3]</sup>
<hr/>					
Vinyl Methacrylate Copolymers					
PMMA/EVA (95/5 wt%)	43.1	1.86	4.5	19.1	98
PMMA/EVA (90/10 wt%)	40.2	1.72	6.2	23.5	95
PMMA/EVA (85/15 wt%)	37.3	1.61	8.1	27.8	91
PMMA/EVA (80/20 wt%)	34.5	1.48	10.5	32.0	88
Poly(VAc-VeoVa10-MMA-capped PU)	~34% increase over copolymer without capped PU	-	-	-	-

Note: The data for PMMA/EVA blends are indicative of the effect of incorporating a vinyl acetate component into a PMMA matrix. The Poly(VAc-VeoVa10-MMA-capped PU) data

indicates a relative improvement in tensile strength. Direct, comprehensive data for a simple "vinyl methacrylate" copolymer was not available in the reviewed literature.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

### Tensile Testing

- Standard: ASTM D638 - Standard Test Method for Tensile Properties of Plastics.[\[4\]](#)
- Specimen Preparation: Test specimens are typically prepared by injection molding or machining from a sheet into a dumbbell shape. The dimensions of the specimen depend on the thickness of the material.
- Procedure: The specimen is mounted in the grips of a universal testing machine. A tensile load is applied to the specimen at a constant crosshead speed until it fractures.[\[4\]](#) The force and displacement are recorded throughout the test.
- Data Acquired:
  - Tensile Strength: The maximum stress the material can withstand before breaking.
  - Tensile Modulus (Young's Modulus): A measure of the material's stiffness, calculated from the slope of the initial linear portion of the stress-strain curve.
  - Elongation at Break: The percentage increase in length that the material undergoes before fracturing.

### Izod Impact Testing

- Standard: ASTM D256 - Standard Test Methods for Determining the Izod Pendulum Impact Resistance of Plastics.
- Specimen Preparation: A rectangular bar with a V-notch machined into it is used as the test specimen.

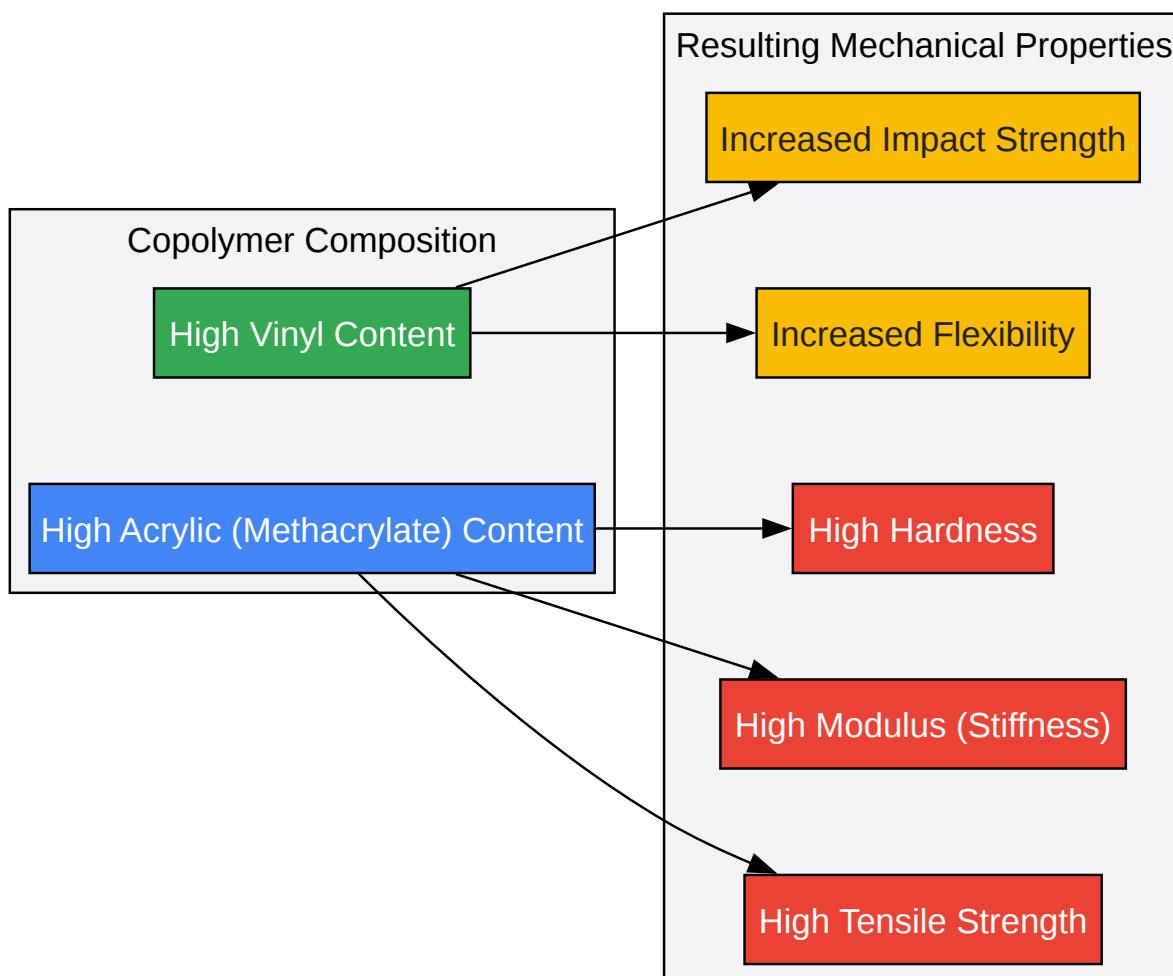
- Procedure: The specimen is clamped in a vertical position in the testing machine. A pendulum hammer is released, which swings down and strikes the notched side of the specimen. The energy absorbed by the specimen to fracture is measured by the height to which the pendulum swings after impact.
- Data Acquired:
  - Notched Izod Impact Strength: The impact energy absorbed per unit of notch width, expressed in J/m.

## Hardness Testing

- Standard: ASTM D785 - Standard Test Method for Rockwell Hardness of Plastics and Electrical Insulating Materials.
- Procedure: An indenter is pressed into the surface of the material with a specific minor load, followed by a major load. The major load is then removed, and the depth of indentation is measured.
- Data Acquired:
  - Rockwell Hardness: A dimensionless number derived from the net increase in depth of impression as the load on an indenter is increased from a fixed minor load to a major load and then returned to the minor load. The "M" scale is commonly used for harder plastics.

## Logical Relationship Diagram

The following diagram illustrates the general relationship between the monomer composition of **vinyl methacrylate** and acrylic copolymers and their resulting mechanical properties.



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- To cite this document: BenchChem. [A Comparative Analysis of the Mechanical Properties of Vinyl Methacrylate and Acrylic Copolymers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346696#mechanical-properties-of-vinyl-methacrylate-copolymers-versus-acrylic-copolymers>]

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